Application Note: N-Decyl-2,4,6-Trinitroaniline in Nonlinear Optics

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Compound of Interest	
Compound Name:	*N-decyl-2,4,6-trinitroaniline*
CAS No.:	*91472-53-6*
Cat. No.:	*B11947004*

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Executive Summary

Subject: High-Efficiency Second Harmonic Generation (SHG) in Langmuir-Blodgett Films using **N-Decyl-2,4,6-Trinitroaniline** (N-Decyl-TNA). CAS No: 91472-53-6 Class: Amphiphilic "Push-Pull" Nitro-Aromatic Chromophore.

This guide details the application of **N-decyl-2,4,6-trinitroaniline**, a specialized organic chromophore designed for Nonlinear Optics (NLO). Unlike inorganic crystals (e.g., $LiNbO_3$), organic NLO materials offer faster response times and higher damage thresholds. N-Decyl-TNA is engineered with a specific structural duality:

- The Head (Chromophore): The 2,4,6-trinitroaniline moiety acts as a strong electron acceptor (

  -system), facilitating charge transfer essential for high hyperpolarizability (

).

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- The Tail (Auxiliary): The C10 (decyl) alkyl chain confers amphiphilicity, enabling the formation of highly ordered, non-centrosymmetric monolayers via the Langmuir-Blodgett (LB) technique.

This document provides a validated workflow for synthesizing the compound, fabricating optical-quality thin films, and characterizing their Second Harmonic Generation (SHG) efficiency.

Material Science & Mechanism

The "Push-Pull" Mechanism

Nonlinear optical activity in organic molecules arises from the polarization of

-electrons. N-Decyl-TNA functions as a donor-acceptor system:

- Electron Acceptor: Three Nitro (

) groups on the benzene ring withdraw electron density.

- Electron Donor: The amine nitrogen (functionalized with the decyl chain) donates electron density.

- Result: Under high-intensity laser irradiation, this asymmetry creates a strong anharmonic oscillation of electrons, generating photons at twice the incident frequency (

).

Why N-Decyl? (The LB Advantage)

Standard 2,4,6-trinitroaniline crystallizes in centrosymmetric space groups (often

), where dipoles cancel out, effectively killing macroscopic NLO activity (

). By attaching a hydrophobic decyl chain, we force the molecules to align at the air-water interface. When transferred to a substrate (LB deposition), this alignment is preserved, creating a non-centrosymmetric supramolecular structure required for SHG.

Protocol 1: Synthesis & Purification

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Objective: Synthesize high-purity **N-decyl-2,4,6-trinitroaniline** via Nucleophilic Aromatic Substitution (

).

Reagents

- Precursor A: Picryl Chloride (2-Chloro-1,3,5-trinitrobenzene) [Caution: Explosive potential, handle with care].
- Precursor B:

  -Decylamine.
- Solvent: Ethanol (absolute) and Triethylamine (Et

  N) as an acid scavenger.

Step-by-Step Methodology

- Preparation: Dissolve 10 mmol of Picryl Chloride in 50 mL of warm absolute ethanol (

).
- Addition: Dropwise add 10 mmol of

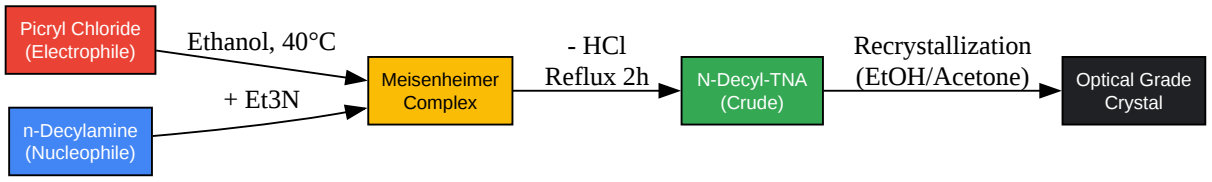
  -Decylamine mixed with 11 mmol of Triethylamine.
  - Note: The solution will turn deep yellow/orange immediately, indicating the formation of the charge-transfer complex.
- Reflux: Heat the mixture to reflux (

) for 2 hours. Monitor via TLC (Silica gel, Hexane:Ethyl Acetate 8:2).
- Quenching: Pour the reaction mixture into 200 mL of ice-cold water. The product will precipitate as a yellow solid.
- Purification (Critical for Optics):
  - Filter the crude solid.

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- Recrystallize twice from Ethanol/Acetone (1:1).
- Purity Check: Melting point should be sharp (approx. range 75-85°C, distinct from precursor TNA).

Synthesis Workflow Diagram



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Figure 1: Nucleophilic aromatic substitution pathway for generating the amphiphilic NLO chromophore.

Protocol 2: Langmuir-Blodgett Film Fabrication

Objective: Create a non-centrosymmetric monolayer film on a glass substrate.

Equipment

- Langmuir Trough (e.g., KSV NIMA).
- Substrate: Hydrophilic fused silica or glass slides (cleaned with Piranha solution).

Methodology

- Spreading: Dissolve N-Decyl-TNA in Chloroform (

). Spread

  onto the ultrapure water subphase (

).
- Compression: Wait 15 minutes for solvent evaporation. Compress barriers at

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.

- Isotherm Analysis: Monitor Surface Pressure (

) vs. Area (

).
  - Target: Identify the "Solid Phase" region (typically

).
  - Collapse Point: Avoid pressures

    to prevent multilayer collapse.
- Deposition (Y-Type):
  - Dip the substrate vertically through the interface.
  - Upstroke speed:

    .
  - Transfer Ratio (TR): Ensure TR is

    (indicates perfect monolayer transfer).

Protocol 3: NLO Characterization (SHG)

Objective: Measure the Second Harmonic Generation efficiency relative to a Quartz standard.

Optical Setup (The Maker Fringe Experiment)

- Source: Nd:YAG Laser (

  , 10 ns pulses).
- Filter 1: IR-Pass filter (removes flashlamp visible light).
- Sample: N-Decyl-TNA LB Film on rotator.

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- Filter 2: 532 nm Bandpass filter (blocks fundamental 1064 nm).
- Detector: PMT (Photomultiplier Tube).

Measurement Steps

- Mount the film on a rotation stage.
- Fire the laser incident to the film surface.
- Rotate the sample from

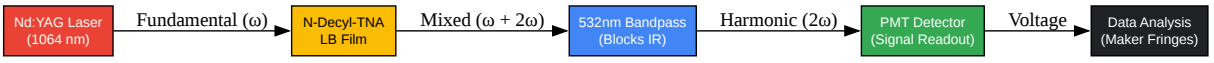
  to

  (Angle of Incidence).
- Record the 532 nm intensity (

).
- Validation: The signal should vanish at

  (normal incidence) if the dipoles are perfectly perpendicular to the substrate, but typically shows a fringe pattern due to the angular dependence of the interaction length.

NLO Logic & Signal Pathway



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Figure 2: Optical path for Second Harmonic Generation measurement.

Data Summary & Expected Values

The following table summarizes the expected physical and optical properties of N-Decyl-TNA compared to the parent TNA molecule.

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Property	2,4,6-Trinitroaniline (TNA)	N-Decyl-TNA (Target)	Relevance
Molecular Weight	228.12 g/mol	~368.4 g/mol	Film Density calc.
Melting Point	188°C	~75-85°C	Processing Temp.
Crystal Packing	Centrosymmetric (Inactive)	LB Monolayer (Active)	SHG Enabler
Absorption ( )	~350 nm	~360-380 nm	Laser Damage Threshold
Hyperpolarizability ( )	Low (bulk cancellation)	High (molecular level)	NLO Efficiency
Solubility	Polar solvents only	Chloroform/Toluene	Film Spreading

Troubleshooting & Self-Validation

- Issue:Cloudy Film or Low Transfer Ratio.
  - Cause: Subphase contamination or compression speed too high.
  - Fix: Clean trough with ethanol; reduce compression to .
- Issue:No SHG Signal.
  - Cause: Centrosymmetric alignment (Y-type deposition might result in head-to-head cancellation in bilayers).
  - Fix: Use Z-type deposition (deposition only on upstroke) to ensure all dipoles point in the same direction.
- Safety Critical: Nitro-aromatics are potentially explosive.[1][2] Never grind dry crystals vigorously. Always work in solution when possible.

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